

# Application Notes and Protocols for [D-Trp34]-Neuropeptide Y Stock Solutions

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## Compound of Interest

Compound Name: [D-Trp34]-Neuropeptide Y

Cat. No.: B15616635

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## Introduction

**[D-Trp34]-Neuropeptide Y** ([D-Trp34]-NPY) is a synthetic analog of Neuropeptide Y (NPY). It is a potent and highly selective agonist for the Neuropeptide Y receptor subtype 5 (Y5 receptor) [1][2]. The Y5 receptor is a G-protein coupled receptor (GPCR) primarily expressed in the central nervous system and is implicated in the regulation of food intake and energy balance[2][3]. Due to its selectivity, [D-Trp34]-NPY is a valuable tool for investigating the physiological roles of the Y5 receptor and for screening potential therapeutic agents targeting this receptor.

These application notes provide a detailed protocol for the preparation, storage, and handling of [D-Trp34]-NPY stock solutions to ensure their stability and biological activity for in vitro and in vivo studies.

## Quantitative Data Summary

A summary of the key quantitative data for **[D-Trp34]-Neuropeptide Y** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	4311.77 g/mol	
Molecular Formula	C <sub>196</sub> H <sub>289</sub> N <sub>55</sub> O <sub>56</sub>	
CAS Number	153549-84-9	
Y5 Receptor Affinity (pEC <sub>50</sub> )	7.82 (rat)	
Y1 Receptor Affinity (pEC <sub>50</sub> )	6.44 (rat)	
Y2 Receptor Affinity (pEC <sub>50</sub> )	> 6 (rat)	
Y4 Receptor Affinity (pEC <sub>50</sub> )	6.28 (rat)	
Solubility	Soluble to 0.20 mg/mL in 20% acetonitrile	

## Experimental Protocols

### Materials

- Lyophilized **[D-Trp34]-Neuropeptide Y**
- Sterile, high-purity water (e.g., Milli-Q® or equivalent)
- Dimethyl sulfoxide (DMSO), molecular biology grade
- Sterile phosphate-buffered saline (PBS), pH 7.4
- 20% Acetonitrile in sterile water
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

### Protocol for Reconstitution of Lyophilized [D-Trp34]-Neuropeptide Y

This protocol outlines the steps for reconstituting lyophilized [D-Trp34]-NPY to create a stock solution. Due to the hydrophobic nature of many peptides, a stepwise approach to solubilization is recommended.

### 3.2.1. Pre-Reconstitution Handling

- Before opening, allow the vial of lyophilized [D-Trp34]-NPY to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial, which can affect the stability of the peptide.
- Briefly centrifuge the vial at a low speed (e.g., 1000 x g for 1 minute) to ensure that all the lyophilized powder is at the bottom of the vial.

### 3.2.2. Solvent Selection and Reconstitution

The choice of solvent will depend on the experimental requirements. While 20% acetonitrile is a confirmed solvent, for many biological assays, minimizing organic solvent concentration is crucial.

#### Method A: Direct Reconstitution in Aqueous Buffer (for lower concentrations)

- Calculate the required volume of sterile water or PBS to achieve the desired stock concentration (e.g., for a 1 mg/mL stock solution from 1 mg of peptide, add 1 mL of solvent).
- Carefully add the calculated volume of sterile water or PBS to the vial. Direct the solvent down the side of the vial to avoid disturbing the peptide powder.
- Gently swirl the vial or pipette the solution up and down a few times to dissolve the peptide. Avoid vigorous shaking or vortexing, as this can cause peptide aggregation.
- If the peptide does not dissolve completely, proceed to Method B.

#### Method B: Reconstitution using an Organic Solvent (for higher concentrations or difficult to dissolve peptide)

- For hydrophobic peptides, it is recommended to first dissolve the peptide in a small amount of an organic solvent like DMSO and then dilute with an aqueous buffer[4].

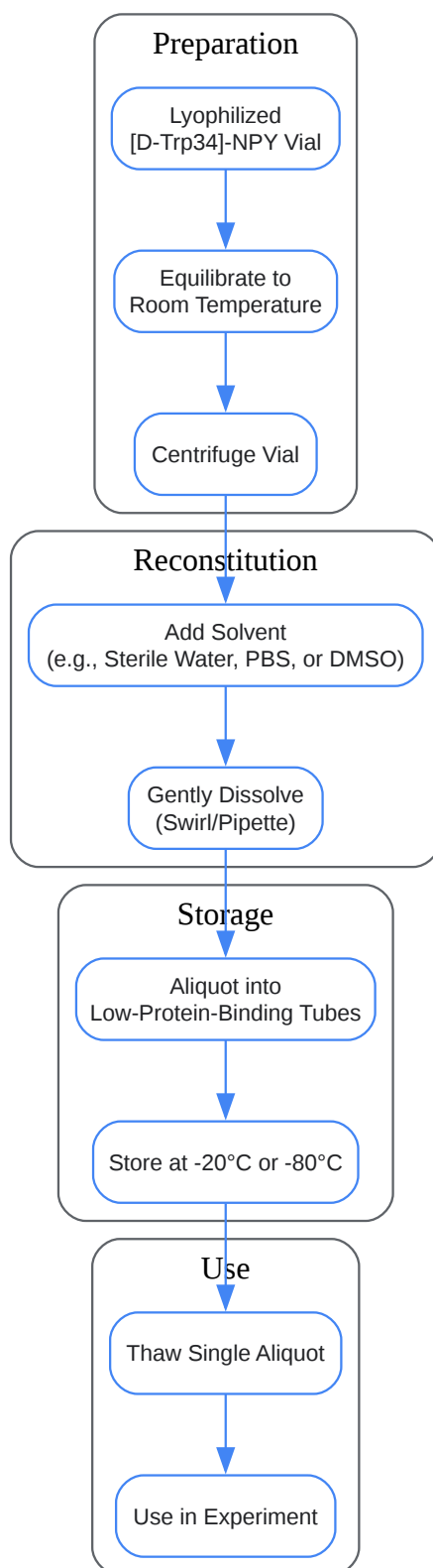
- Add a small volume of DMSO (e.g., 20-50  $\mu$ L) to the vial to dissolve the peptide.
- Once the peptide is completely dissolved in DMSO, slowly add the desired aqueous buffer (e.g., sterile water or PBS) to reach the final desired concentration. The final concentration of DMSO should be kept as low as possible for biological experiments.
- Alternatively, based on the provided solubility data, you can use 20% acetonitrile to prepare a stock solution of up to 0.20 mg/mL.

### 3.2.3. Aliquoting and Storage

- Once the peptide is completely dissolved, aliquot the stock solution into single-use, sterile, low-protein-binding microcentrifuge tubes. This is critical to prevent contamination and degradation from repeated freeze-thaw cycles.
- For short-term storage (up to one week), the reconstituted solution can be stored at 4°C.
- For long-term storage, it is recommended to store the aliquots at -20°C or -80°C. Solutions stored at -80°C can be stable for up to 6 months<sup>[1]</sup>.
- When ready to use, thaw a single aliquot at room temperature or on ice. Avoid repeated freeze-thaw cycles of the same aliquot.

## Visualizations

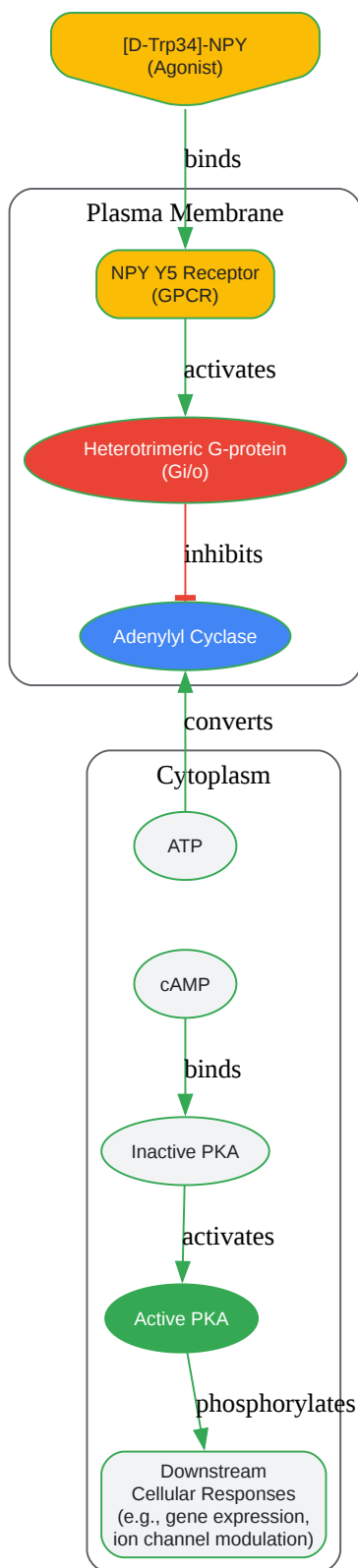
### Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing [D-Trp34]-NPY stock solutions.

## [D-Trp34]-Neuropeptide Y Signaling Pathway via the Y5 Receptor



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